Refining purification protocols for high-purity Oxyline

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Compound of Interest	
Compound Name:	*Oxyline*
CAS No.:	*132741-68-5*
Cat. No.:	*B238345*

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Technical Support Center: High-Purity **Oxyline**

Introduction

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to refining purification protocols for **Oxyline**, a recombinant therapeutic protein. This guide offers detailed troubleshooting advice in a question-and-answer format, robust experimental protocols, and quantitative data to ensure the highest possible purity and yield.

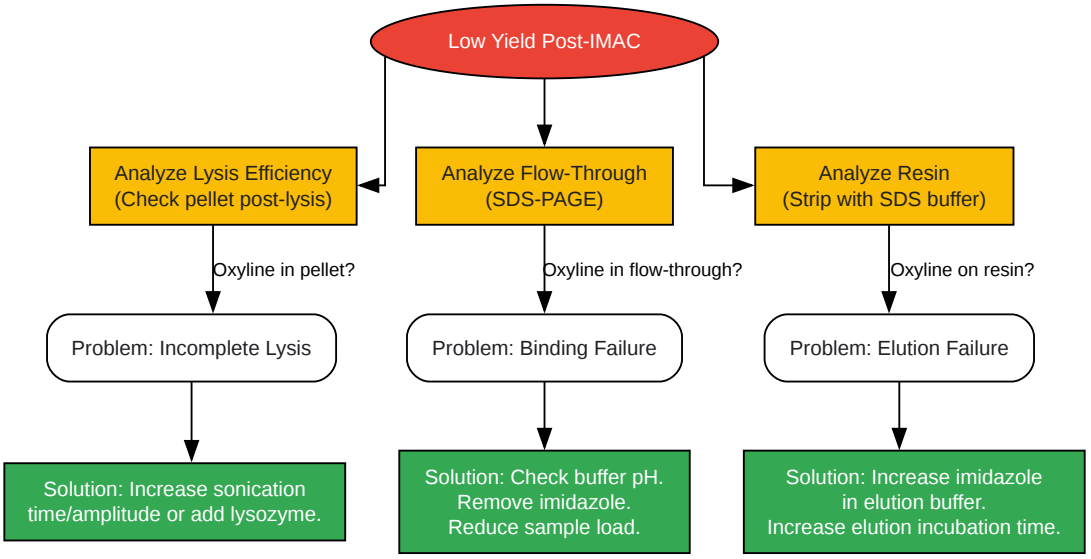
Oxyline is a 45 kDa recombinant protein with an N-terminal His-tag and an isoelectric point (pI) of 6.8. It is expressed intracellularly in E. coli and is known to be prone to aggregation at high concentrations and sensitive to oxidation.

Section 1: Standard Purification Workflow

The standard workflow for **Oxyline** purification is a multi-step process designed to isolate the protein from host cell contaminants. Each step leverages different biochemical properties of **Oxyline** to achieve progressively higher purity.

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